

Application Note: Precision N-Methylation of 5-Fluoroindolin-2-one

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Compound of Interest

Compound Name: 5-Fluoro-1-methylindolin-2-one

CAS No.: 41192-31-8

Cat. No.: B1611010

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Regioselective Protocols for Kinase Inhibitor Scaffolds

Executive Summary

The 5-fluoroindolin-2-one (5-fluorooxindole) scaffold is a critical intermediate in the synthesis of receptor tyrosine kinase (RTK) inhibitors, including analogs of Sunitinib. While the free lactam NH is essential for binding in some targets, N-methylation is a vital modification for Structure-Activity Relationship (SAR) studies to modulate solubility, membrane permeability, and hydrogen-bonding donor capability.

This guide addresses the primary synthetic challenge: Regioselectivity. The oxindole anion is an ambident nucleophile, capable of reacting at the Nitrogen (N1), Oxygen (O2), or Carbon (C3) positions. This protocol details two validated methods to achieve >95% N1-selectivity, minimizing the formation of thermodynamically stable C3-alkylated byproducts.

Chemical Context & Mechanistic Insight

The Regioselectivity Challenge

Indolin-2-ones possess two acidic sites:

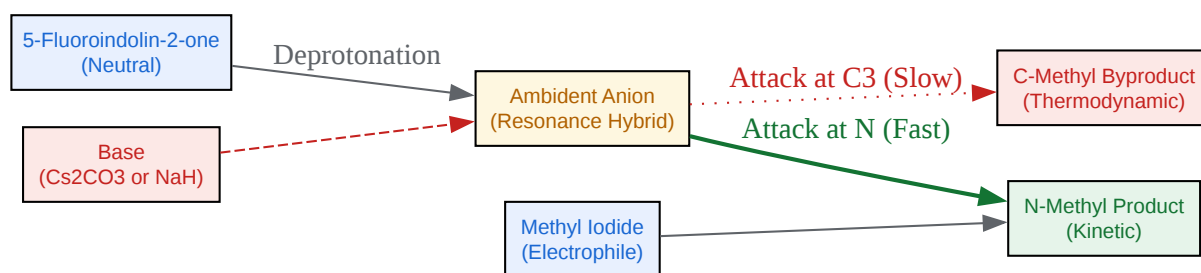
- Lactam NH (N1): pKa
18.5 (in DMSO).
- Benzylic Position (C3): pKa
18–19 (in DMSO).

Upon deprotonation, the resulting anion is stabilized by resonance. While N-alkylation is generally kinetically favored due to higher electron density at the nitrogen in the amide resonance structure, strong bases or high temperatures can promote thermodynamic equilibration, leading to C3-alkylation (C-methylation) or dialkylation (C,N-dimethylation).

Mechanism of Action

The reaction proceeds via an

mechanism. The choice of base and counter-cation dictates the "tightness" of the ion pair and the specific site of nucleophilic attack.



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Figure 1: Mechanistic pathway highlighting the bifurcation between N- and C-alkylation. N-alkylation is kinetically favored under controlled conditions.

Experimental Protocols

Method A: The "Cesium Effect" (Recommended for High Fidelity)

Rationale: Cesium carbonate (

) provides a "soft" deprotonation. The large cesium cation (

) forms a loose ion pair with the oxindole anion, enhancing the nucleophilicity of the nitrogen atom while suppressing the basicity required for C3-deprotonation/equilibration.

- Selectivity: >98:2 (N:C)
- Scalability: Gram to Kilogram

Materials

- Substrate: 5-Fluoroindolin-2-one (1.0 eq)
- Reagent: Methyl Iodide (MeI) (1.1 – 1.2 eq)
- Base: Cesium Carbonate () (1.5 eq, anhydrous)
- Solvent: DMF (Anhydrous) or Acetonitrile (ACN)

Step-by-Step Procedure

- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar. Purge with Nitrogen () or Argon.
- Dissolution: Add 5-Fluoroindolin-2-one (1.0 eq) and anhydrous DMF (concentration ~0.2 M). Stir until fully dissolved.
- Base Addition: Add (1.5 eq) in a single portion. The suspension may turn slightly yellow/orange.
- Activation: Stir at Room Temperature (RT) for 15–30 minutes to ensure deprotonation.

- Alkylation: Cool the mixture to (ice bath). Add Methyl Iodide (1.2 eq) dropwise via syringe.
 - Critical Process Parameter (CPP): Slow addition prevents local hotspots that favor C-alkylation.
- Reaction: Allow to warm to RT and stir for 2–4 hours. Monitor by TLC (EtOAc/Hexane 1:3) or LCMS.
- Quench: Pour the reaction mixture into ice-cold water (5x reaction volume).
- Workup: The product often precipitates as a solid. Filter and wash with water. If oil forms, extract with Ethyl Acetate (3x), wash with brine, dry over , and concentrate.^[1]

Method B: The "Rapid Scale-Up" (Sodium Hydride)

Rationale: Sodium Hydride (NaH) is a strong, irreversible base. It ensures rapid and complete deprotonation. However, it requires strict temperature control to prevent dialkylation.

- Selectivity: ~90:10 (N:C) if uncontrolled; >95:5 at .
- Speed: < 1 hour reaction time.

Step-by-Step Procedure

- Setup: Use a 3-neck flask under inert atmosphere ().
- Base Prep: Wash NaH (60% dispersion in oil, 1.2 eq) with dry hexanes (optional, to remove oil) or use as is. Suspend in dry THF or DMF at .

- Addition: Add 5-Fluoroindolin-2-one (1.0 eq) dissolved in minimal THF/DMF dropwise to the NaH suspension at
.
 - Observation: Vigorous
gas evolution. Venting is required.[\[2\]](#)[\[3\]](#)
- Stir: Maintain at
for 20 mins.
- Alkylation: Add MeI (1.1 eq) dropwise at
. Do not allow to warm to RT immediately.
- Completion: Stir at
for 30–60 mins. Quench carefully with saturated
solution.

Analytical Validation & QC

Successful N-methylation is confirmed by the disappearance of the NH signal and the appearance of a distinct N-Methyl singlet.

Table 1: NMR Characterization Data

Feature	5-Fluoroindolin-2-one (Starting Material)	N-Methyl-5-fluoroindolin-2-one (Product)
¹ H NMR (DMSO-d ₆)	10.45 ppm (s, 1H, NH)	Absent
N-Methyl Signal	Absent	3.15 – 3.20 ppm (s, 3H, N-CH ₃)
C3 Protons	3.52 ppm (s, 2H)	3.60 ppm (s, 2H) (Slight shift)
¹⁹ F NMR	-120.5 ppm	-118.2 ppm (Shift indicates electronic change)
¹³ C NMR (C=O)	~176 ppm	~174 ppm (Upfield shift due to N-alkylation)

Troubleshooting C-Alkylation

If you observe a quartet at ~1.5 ppm (doublet) and a methine proton at C3, you have formed the C-methyl byproduct (3-methyl-5-fluoroindolin-2-one).

- Cause: Temperature too high during MeI addition or base too strong (thermodynamic control).
- Solution: Switch to Method A () or lower temperature in Method B.

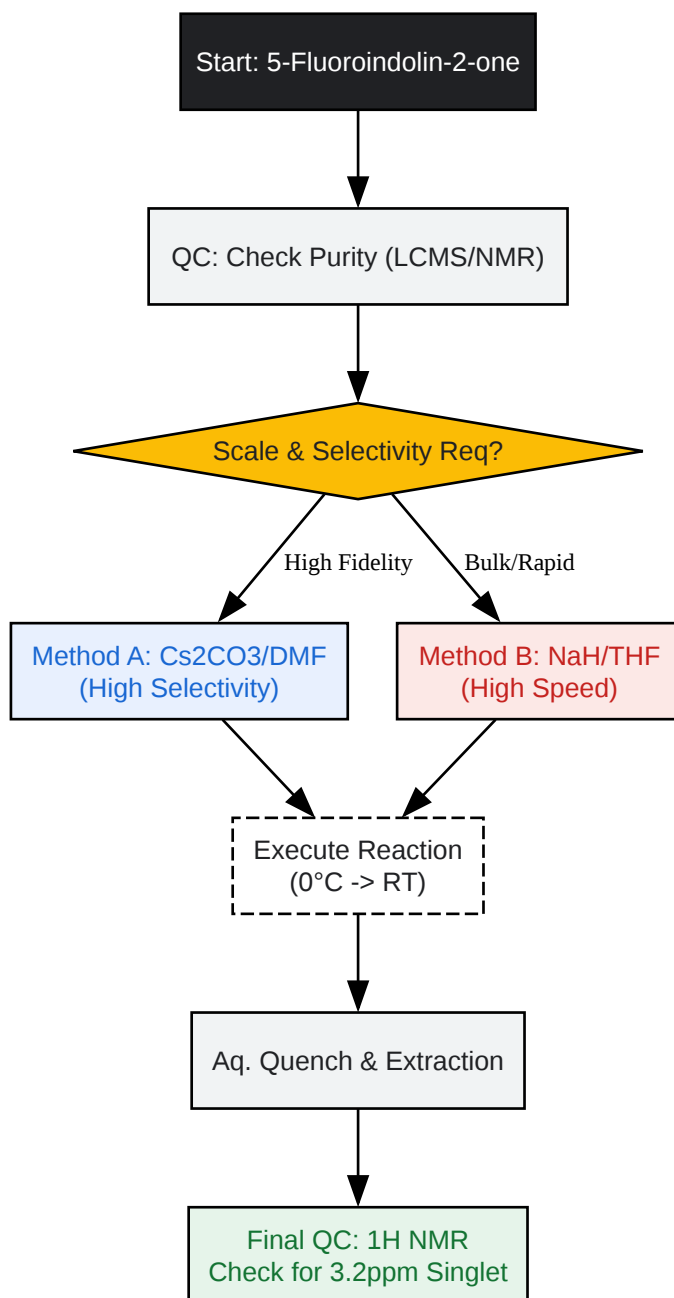
Process Safety: Methyl Iodide Handling

Methyl Iodide is a volatile, neurotoxic alkylating agent.^[3] It is a suspected carcinogen.^{[3][4][5]}

- Engineering Controls: All transfers must occur in a certified fume hood.
- PPE: Double gloving (Nitrile under Laminate/Silver Shield) is required. MeI penetrates standard nitrile gloves in <5 minutes.

- Decontamination: Quench all glassware and spills with a solution of 10% aqueous ammonia or ethanolamine to destroy residual MeI before removal from the hood.

Workflow Visualization



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Figure 2: Operational workflow for selecting and executing the methylation protocol.

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